

# Application of N-(p-Tosyl)-GPR-pNA Acetate in Diagnostic Reagent Development

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## Compound of Interest

Compound Name: *N*-(*p*-Tosyl)-GPR-pNA acetate

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## Introduction

**N-(p-Tosyl)-GPR-pNA acetate**, also known as Chromozym-TH, is a synthetic chromogenic substrate primarily utilized for the quantitative determination of thrombin activity.<sup>[1][2][3][4]</sup> It is also effective for assaying other trypsin-like serine proteases. The molecule consists of a short peptide sequence, Glycyl-L-prolyl-L-arginine, covalently linked to a p-nitroanilide (pNA) group, with a tosyl group protecting the N-terminus.

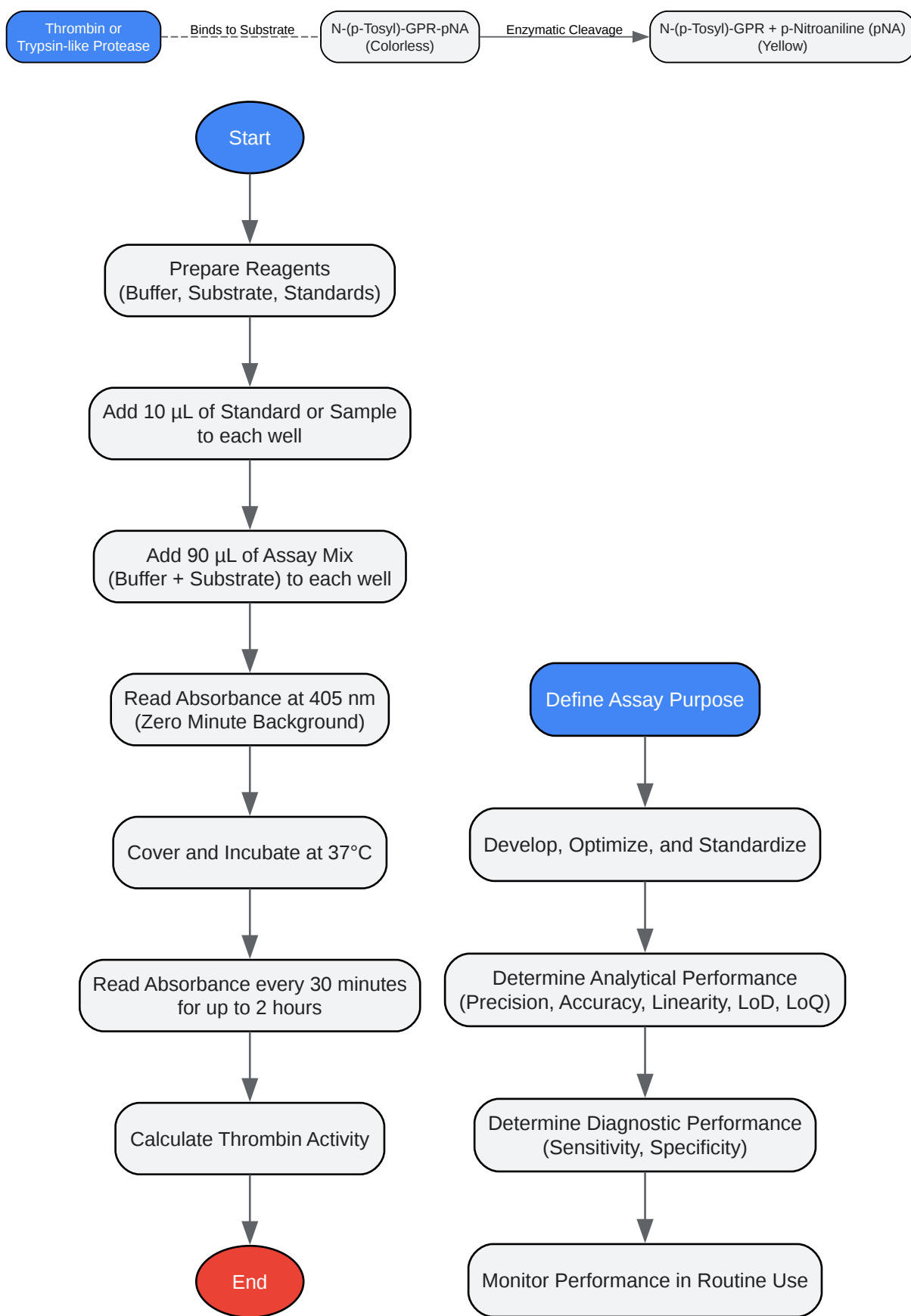
The principle of its application in diagnostic reagents lies in the enzymatic cleavage of the amide bond between the arginine residue and the pNA group. This reaction, catalyzed by thrombin or similar proteases, liberates the yellow-colored p-nitroaniline. The rate of pNA release is directly proportional to the enzyme's activity and can be quantified by measuring the increase in absorbance at 405 nm.<sup>[5][6]</sup> This characteristic makes it an invaluable tool for enzyme kinetics, inhibitor screening, and the development of diagnostic assays for various pathological conditions related to coagulation.

## Physicochemical Properties and Storage

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Synonyms          | N-(p-Tosyl)-Gly-Pro-Arg-p-Nitroanilide, Tos-Gly-Pro-Arg-pNA, Chromozym-TH                                      | [1][5]    |
| Molecular Formula | C <sub>26</sub> H <sub>34</sub> N <sub>8</sub> O <sub>7</sub> S . C <sub>2</sub> H <sub>4</sub> O <sub>2</sub> | [5]       |
| Molecular Weight  | 662.7 g/mol  | [5]       |
| Appearance        | Solid  | [5]       |
| Purity            | >98%   | [5]       |
| λ <sub>max</sub>  | 225, 314 nm  | [5]       |
| Solubility        | DMF: 20 mg/mL, DMSO: 3 mg/mL, PBS (pH 7.2): 3 mg/mL, Ethanol: 20 mg/mL (heating may be required)               | [5][7]    |
| Storage           | Store at -20°C. Stable for over a year when stored as a frozen solution at pH 4.                               | [5][7]    |

## Mechanism of Action

The enzymatic reaction underlying the use of **N-(p-Tosyl)-GPR-pNA acetate** is a hydrolysis reaction. Thrombin and other trypsin-like proteases recognize and bind to the specific Gly-Pro-Arg peptide sequence. The enzyme's active site then catalyzes the cleavage of the peptide bond C-terminal to the arginine residue, releasing p-nitroaniline.



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## References

- 1. [woah.org](http://woah.org) [[woah.org](http://woah.org)]
- 2. [abcam.com](http://abcam.com) [[abcam.com](http://abcam.com)]
- 3. Proteolysis of prothrombin by thrombin. Determination of kinetic parameters, and demonstration and characterization of an unusual inhibition by  $\text{Ca}^{2+}$  ions - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 4. 5-CHROM-81 Thrombin Chromogenic Substrate (TosGly-Pro-Arg-pNA. AcOH) | Anoxia Tools [[anoxia.info](http://anoxia.info)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. A review of commercially available thrombin generation assays - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 7. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
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